

3-Methylisonicotinonitrile: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Methylisonicotinonitrile

Cat. No.: B041241

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is based on available data for **3-**

Methylisonicotinonitrile and structurally related compounds. It is not exhaustive and should be supplemented with a thorough review of the most current Safety Data Sheet (SDS) before handling. All laboratory work should be conducted by qualified personnel adhering to established safety protocols.

Introduction

3-Methylisonicotinonitrile is a substituted pyridine derivative used as a building block in the synthesis of various chemical entities, particularly in the pharmaceutical and agrochemical industries. As with any chemical reagent, a comprehensive understanding of its potential hazards and the implementation of appropriate safety precautions are paramount to ensure the well-being of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the known safety information, handling procedures, and emergency responses related to **3-Methylisonicotinonitrile**.

Hazard Identification and Classification

While specific quantitative toxicity data for **3-Methylisonicotinonitrile** is not readily available in public databases, information from structurally similar compounds and supplier safety data

sheets indicates that it should be handled as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.
Hazardous to the Aquatic Environment (Acute)	3	H402: Harmful to aquatic life.

Note: This classification is based on data for structurally related compounds and should be used as a precautionary guideline.

Physical and Chemical Properties Relevant to Safety

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₆ N ₂ [1]
Molecular Weight	118.14 g/mol [1]
Appearance	Solid
Melting Point	42-44 °C
Boiling Point	204 °C
Solubility	No data available

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **3-Methylisonicotinonitrile** to prevent direct contact and inhalation.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and dust that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Provides a barrier against skin contact, which can cause irritation.
Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin exposure to accidental spills.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	Protects the respiratory tract from irritating dust and vapors.

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure risks.

Handling

- Engineering Controls: Handle **3-Methylisonicotinonitrile** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.
- Procedural Controls: Avoid generating dust. Use appropriate tools for transferring the solid. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.
- Preventing Contamination: Keep containers tightly closed when not in use.

Storage

- Conditions: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.
- Container: Store in the original, tightly sealed container.

Emergency Procedures and First Aid

In the event of an exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols for Safety Assessment

While specific toxicological studies for **3-Methylisonicotinonitrile** are not publicly available, the following are standardized protocols that would be used to assess its acute toxicity and irritation potential.

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (OECD Guideline 425)

Objective: To determine the acute oral toxicity (LD50) of a substance.

Methodology:

- Animal Model: Typically, a single sex of rats (usually females as they are often slightly more sensitive) is used.

- **Dosing:** A single animal is dosed with the test substance at a starting dose level selected from a series of five fixed dose levels (5, 50, 300, 2000 mg/kg body weight).
- **Observation:** The animal is observed for signs of toxicity for up to 14 days.
- **Sequential Dosing:** Based on the outcome (survival or death), the dose for the next animal is adjusted up or down. This process is continued until a stopping criterion is met.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the outcomes of the sequentially dosed animals.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

Objective: To identify substances that are irritating to the skin.

Methodology:

- **Test System:** A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the biochemical and physiological properties of the upper parts of the human skin.
- **Application:** The test substance is applied topically to the surface of the skin tissue model.
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period (e.g., 60 minutes), after which it is rinsed and incubated for a post-exposure period (e.g., 42 hours).
- **Viability Assessment:** The viability of the tissue is determined using a cell viability assay, most commonly the MTT assay. In this assay, viable cells reduce the yellow MTT tetrazolium salt to a purple formazan product, which is then quantified by measuring its absorbance.
- **Prediction Model:** A substance is classified as a skin irritant if the mean tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to the negative control.

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD Guideline 492)

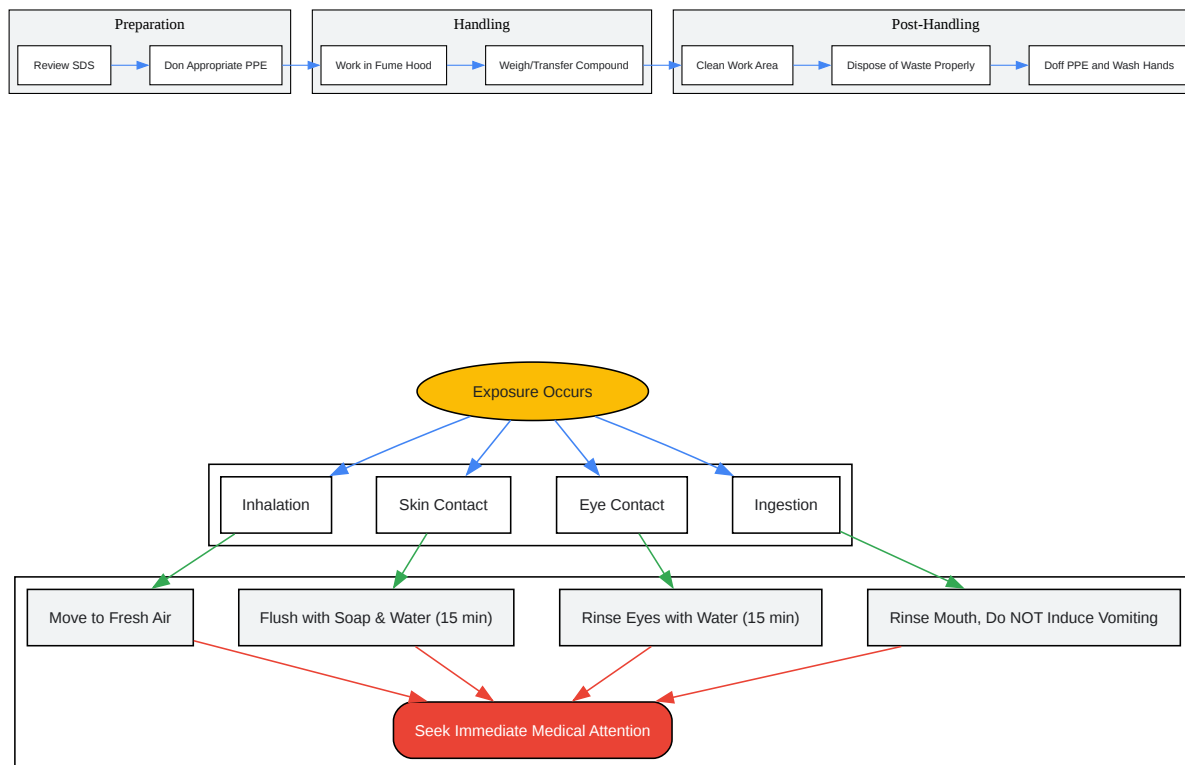
Objective: To identify substances that have the potential to cause serious eye damage or eye irritation.

Methodology:

- **Test System:** A reconstructed human cornea-like epithelium model, which is a non-keratinized, multi-layered epithelial tissue construct.
- **Application:** The test substance is applied directly to the epithelial surface of the cornea model.
- **Exposure and Incubation:** The tissue is exposed for a specified duration, followed by a post-exposure incubation period.
- **Viability Assessment:** Similar to the skin irritation test, cell viability is measured, typically using the MTT assay.
- **Classification:** The substance is classified based on the reduction in tissue viability. Different thresholds are used to distinguish between non-irritants, irritants, and substances causing serious eye damage.

Visualized Workflows

The following diagrams illustrate key safety and handling procedures for **3-Methylisonicotinonitrile**.



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References

- 1. GSRS [gsrs.ncats.nih.gov]
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